

An In-Depth Technical Guide to Cadmium Sulfate Octahydrate (CAS 7790-84-3)

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Compound of Interest

Compound Name: Cadmium sulfate octahydrate

Cat. No.: B7798738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental protocols, and analytical methodologies related to **cadmium sulfate octahydrate** (CAS 7790-84-3). The information is curated to support research, development, and safety assessments involving this compound.

Physicochemical Properties

Cadmium sulfate octahydrate is a colorless, odorless, crystalline solid.^[1] It is highly soluble in water and is known to be a stable compound under ordinary conditions of use and storage. ^[1] Quantitative data regarding its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	$3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$	[2][3][4]
Molecular Weight	769.55 g/mol	[2][3][5]
CAS Number	7790-84-3	[3][4]
Appearance	Colorless to white crystalline solid	[1][3]
Odor	Odorless	[1][3][6]
Density	3.08 g/cm ³	[2][3][6]
Melting Point	40-41.5 °C (decomposes)	[2][6]
Boiling Point	Decomposes	[2][6]
Solubility in Water	Very soluble; 1130 g/L at 20°C	[2]
Solubility in Other Solvents	Insoluble in alcohol and ether	[3]
Refractive Index	1.565	[7]

Crystal Structure and Spectroscopic Data

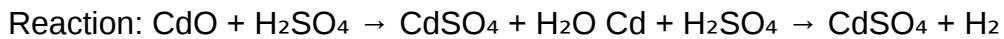
Cadmium sulfate octahydrate crystallizes in the monoclinic system.[5] The crystal structure consists of cadmium ions coordinated by oxygen atoms from both the sulfate anions and water molecules, forming a three-dimensional framework.[3] Spectroscopic data, including FTIR and Raman spectra, are available for this compound and can be used for its identification and characterization.[4]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **cadmium sulfate octahydrate** are crucial for its application in research.

Synthesis of Cadmium Sulfate Hydrate

A common laboratory-scale synthesis involves the reaction of cadmium metal, or its oxide or hydroxide, with dilute sulfuric acid.[8]



General Procedure:

- Carefully add cadmium oxide or cadmium metal to a beaker containing dilute sulfuric acid with stirring.
- Continue the addition until the reaction ceases, indicating the complete consumption of the acid.
- Filter the resulting solution to remove any unreacted starting material.
- The filtrate, a solution of cadmium sulfate, can then be concentrated and cooled to induce crystallization of the hydrate.

Purification by Recrystallization

Recrystallization from an aqueous solution is an effective method for purifying cadmium sulfate hydrate.^{[7][9]} This process relies on the temperature-dependent solubility of the salt to separate it from impurities.

Procedure:

- Dissolve the impure cadmium sulfate hydrate in a minimum amount of hot distilled water to create a saturated solution.
- Hot filter the solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature. As the solution cools, the solubility of cadmium sulfate decreases, leading to the formation of crystals.
- For higher purity, the rate of cooling can be controlled, or the solution can be partially evaporated in a desiccator to promote the growth of larger, more perfect crystals.^[7]
- Collect the purified crystals by filtration and wash them with a small amount of cold distilled water.
- Dry the crystals, for instance, by heating at 80°C to obtain the monohydrate form.^[7]

Analytical Methods for Cadmium Determination

The concentration of cadmium in solutions or the purity of cadmium sulfate compounds can be determined using various analytical techniques. Atomic Absorption Spectroscopy (AAS) and Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES) are the most common and well-established methods.[\[10\]](#)

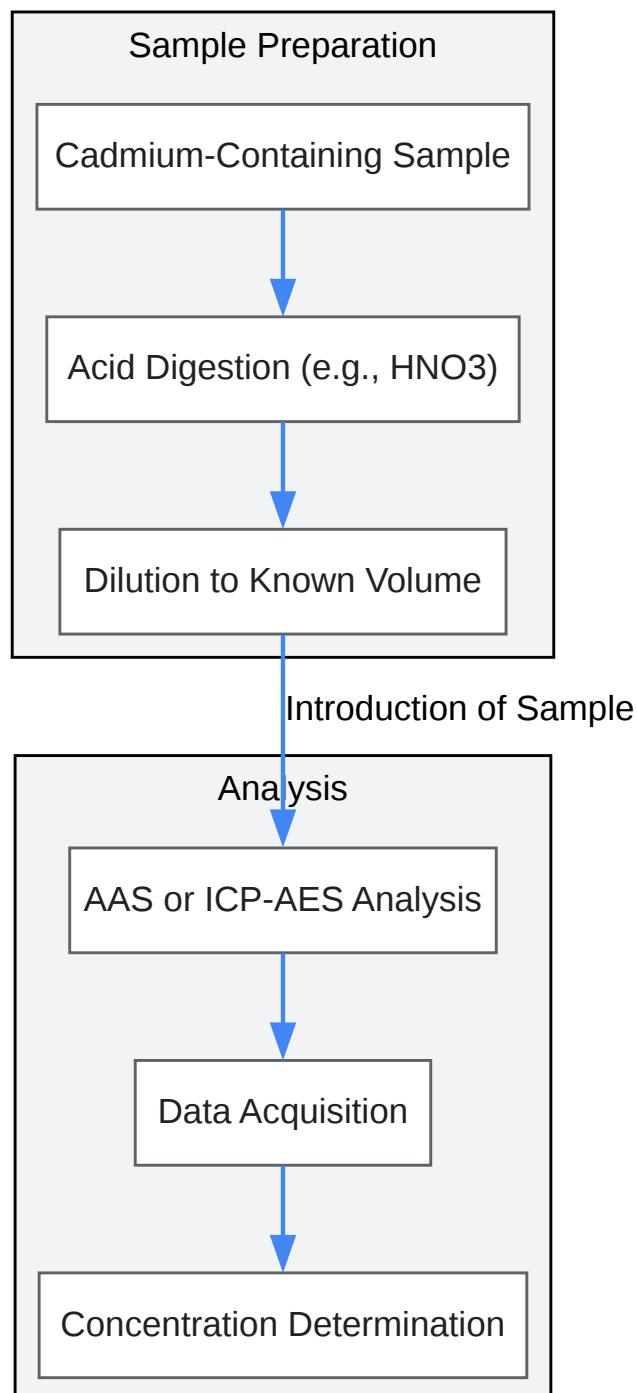
Sample Preparation for AAS/ICP-AES:

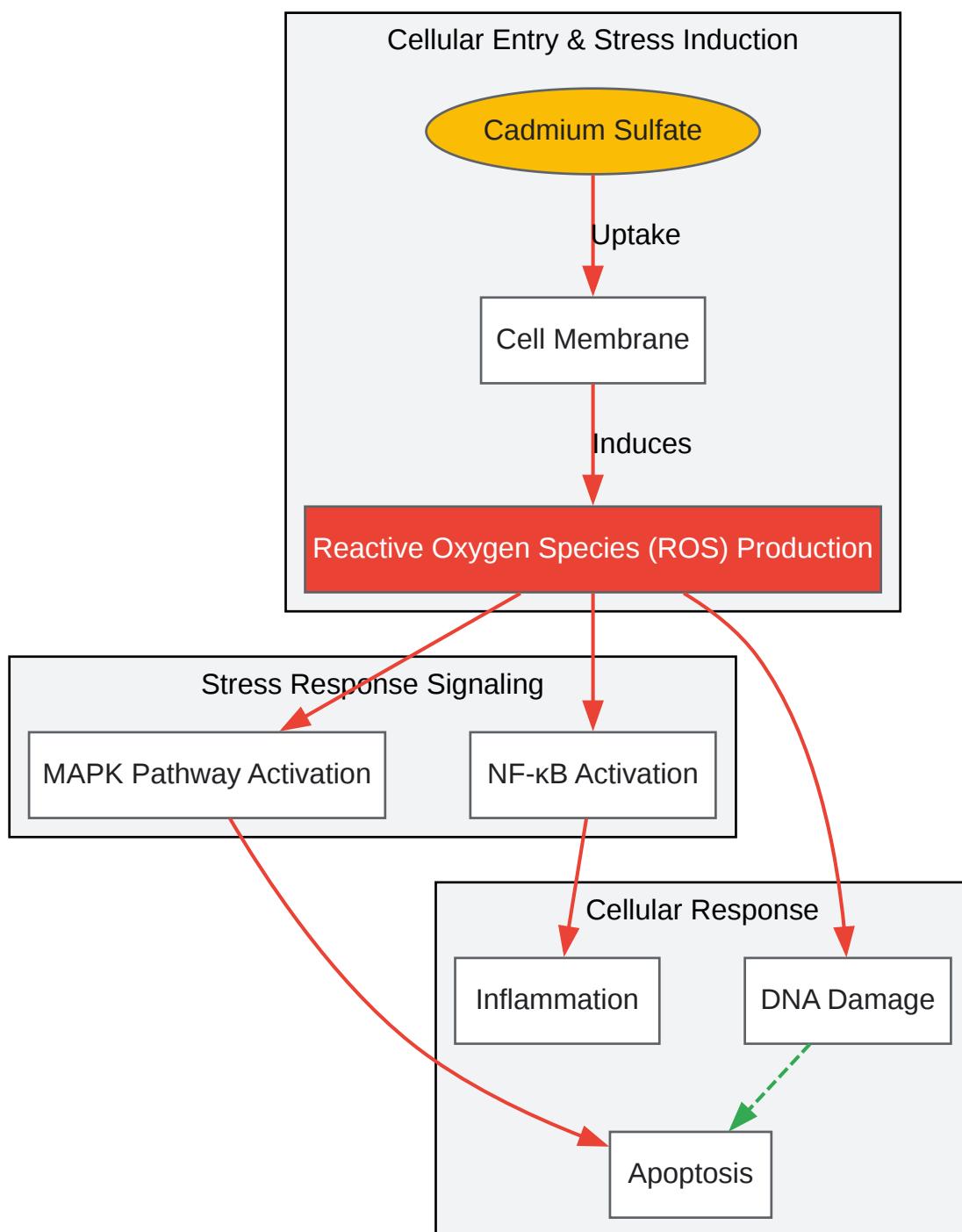
- Accurately weigh a sample of the cadmium-containing material.
- Digest the sample using a suitable acid, most commonly nitric acid.[\[10\]](#)
- Dilute the digested sample to a known volume with deionized water.

Analysis by Graphite Furnace Atomic Absorption Spectroscopy (GFAAS): This technique is highly sensitive for determining trace amounts of cadmium.

- Inject a small volume of the prepared sample solution into a graphite tube.
- The sample is then dried, ashed, and atomized at high temperatures.
- The absorption of light from a cadmium hollow cathode lamp by the atomized sample is measured, which is proportional to the cadmium concentration.

The following diagram illustrates a general workflow for the analysis of cadmium in a sample.





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